Proper Disposal of PF-4191834: A Guide for Laboratory Professionals

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Compound of Interest	
Compound Name:	*PF-4191834*
CAS No.:	*1029317-21-2*
Cat. No.:	*B1679697*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the proper disposal procedures for **PF-4191834**, a potent and selective non-redox 5-lipoxygenase inhibitor.

Safety and Handling Profile

PF-4191834, with the chemical formula $C_{22}H_{23}N_3O_2S$, is identified by CAS number 1029317-21-2. According to the Safety Data Sheet (SDS) provided by GlpBio Technology USA, **PF-4191834** is not classified as a hazardous substance or mixture.[1] However, as a standard practice in a laboratory environment, all chemicals should be handled with a degree of caution.

Key Handling Precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **PF-4191834**.
- Avoid Contact: Prevent contact with skin and eyes. In case of accidental contact, rinse the affected area thoroughly with water.

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- Ingestion and Inhalation: Avoid ingestion and inhalation of the compound.

Disposal Procedures

Given that **PF-4191834** is not classified as hazardous, its disposal is more straightforward than that of regulated chemical waste. However, it is imperative to adhere to local, state, and federal regulations regarding chemical disposal.

Step-by-Step Disposal Guidance:

- Consult Local Regulations: Before proceeding, always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on non-hazardous chemical waste disposal. Regulations can vary significantly.
- Small Quantities: For small quantities of **PF-4191834**, disposal with regular laboratory waste may be permissible, provided it is not contaminated with any hazardous substances.
- Large Quantities: For larger quantities, it is recommended to contact a licensed chemical waste disposal contractor to ensure proper and compliant disposal.
- Decontamination: Any containers or equipment that have come into contact with **PF-4191834** should be thoroughly decontaminated before disposal or reuse. Rinsing with an appropriate solvent (e.g., ethanol or acetone) followed by water is a common practice.
- Avoid Drain Disposal: As a general rule, do not dispose of any chemicals, including those classified as non-hazardous, down the drain unless explicitly permitted by your institution's EHS guidelines.

Quantitative Data Summary

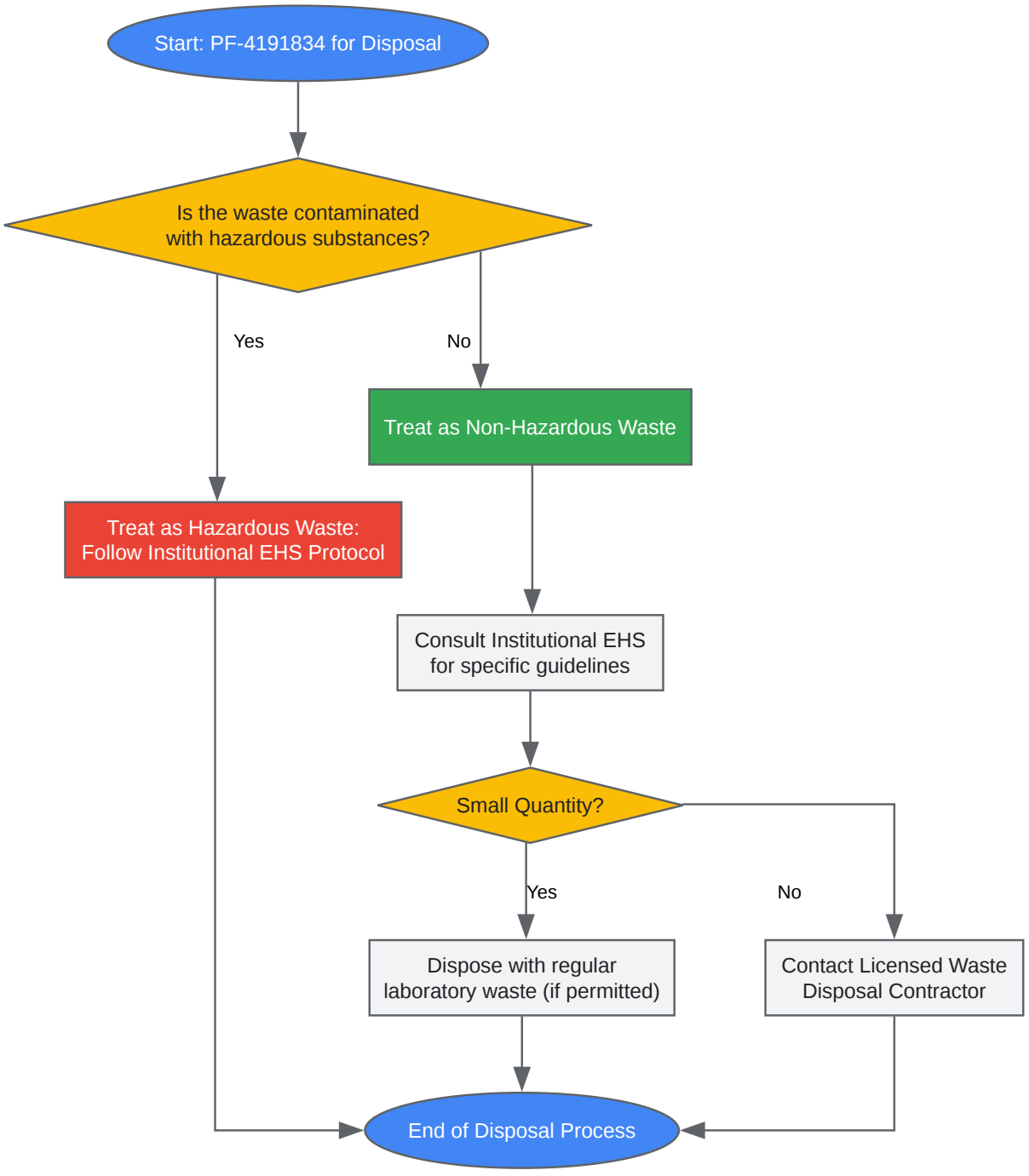
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Property	Value
Chemical Name	4-(3-((4-(1-methyl-1H-pyrazol-5-yl)phenyl)thio)phenyl)tetrahydro-2H-pyran-4-carboxamide
CAS Number	1029317-21-2
Molecular Formula	$C_{22}H_{23}N_3O_2S$
Molecular Weight	393.5 g/mol
Hazard Classification	Not a hazardous substance or mixture[1]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **PF-4191834**.

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Caption: Logical workflow for the disposal of **PF-4191834**.

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References

- 1. file.glpbio.com [file.glpbio.com]
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